

Personal protective equipment for handling 4-Chlorobenzophenone

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Compound of Interest

Compound Name: 4-Chlorobenzophenone

Cat. No.: B192759

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Essential Safety and Handling of 4-Chlorobenzophenone

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-Chlorobenzophenone** (CAS No. 134-85-0), a common laboratory chemical. Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Chemical and Physical Properties

Property	Value
Appearance	Off-white to beige crystalline powder[1][2]
Molecular Formula	C ₁₃ H ₉ ClO[1]
Molecular Weight	216.66 g/mol [1]
Melting Point	74 - 77 °C[1][2]
Boiling Point	195 - 196 °C at 23 hPa[1]
Solubility	Insoluble in water[2]

Hazard Identification and Personal Protective Equipment (PPE)

4-Chlorobenzophenone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3][4]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles approved under standards such as EN166 (EU) or OSHA 29 CFR 1910.133 (US). ^{[1][3][4]}	To prevent eye contact which can cause serious irritation. ^{[2][3][4]}
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and other protective clothing to prevent skin exposure. ^{[2][3][5]}	To prevent skin contact which can cause irritation. ^{[2][3][4]}
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended. ^[1] In case of inadequate ventilation, a NIOSH-approved respirator should be worn. ^[5]	To prevent respiratory tract irritation from dust inhalation. ^{[2][3][4]}

Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure risks.

Operational Plan:

- Ventilation: Always handle **4-Chlorobenzophenone** in a well-ventilated area, such as a chemical fume hood, to minimize dust inhalation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid Dust Formation: Take care to avoid the formation of dust when handling the solid material.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[5\]](#)
- Clothing: Remove and wash contaminated clothing before reuse.[\[2\]](#)[\[4\]](#)

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep away from strong oxidizing agents.[\[1\]](#)

First Aid and Emergency Procedures

In case of accidental exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3][4] If irritation persists, seek medical attention.[4]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[2] If skin irritation occurs, get medical advice/attention.[4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2][3][4] If you feel unwell, call a poison center or doctor.[3][4]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[2] Do NOT induce vomiting.[3][4]

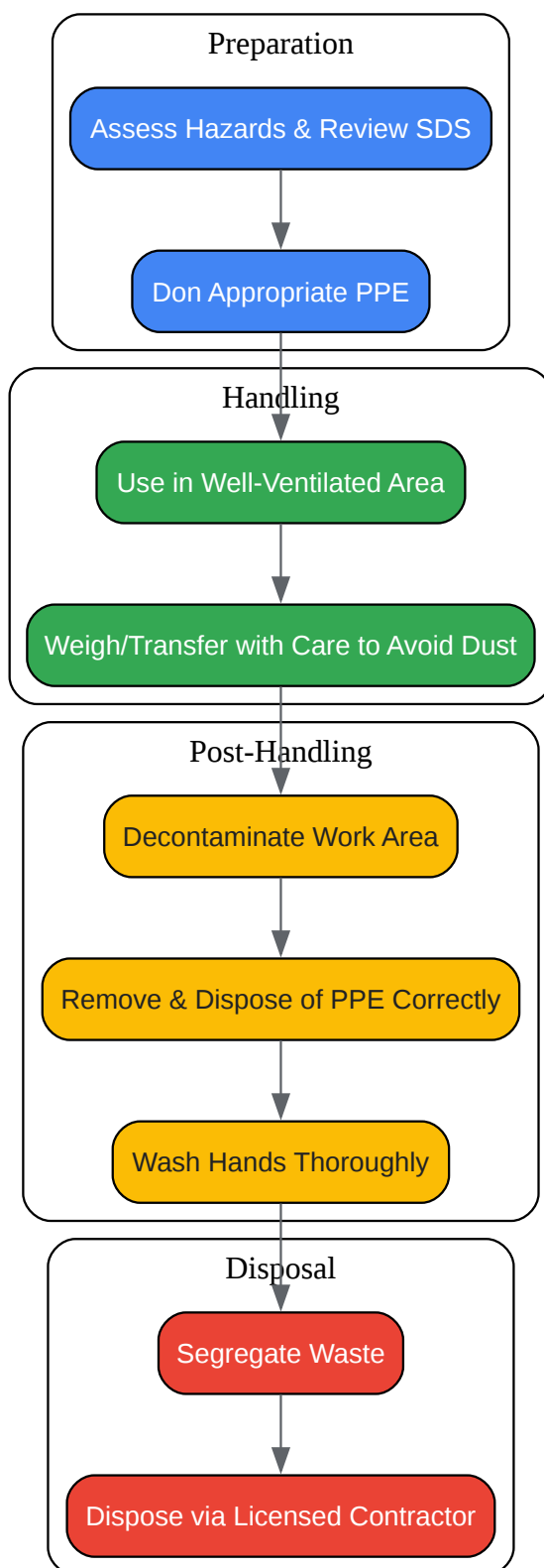
Disposal Plan

Proper disposal of **4-Chlorobenzophenone** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[1] Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[2]
- Contaminated Packaging: Dispose of as unused product in a suitable, closed container.[1]

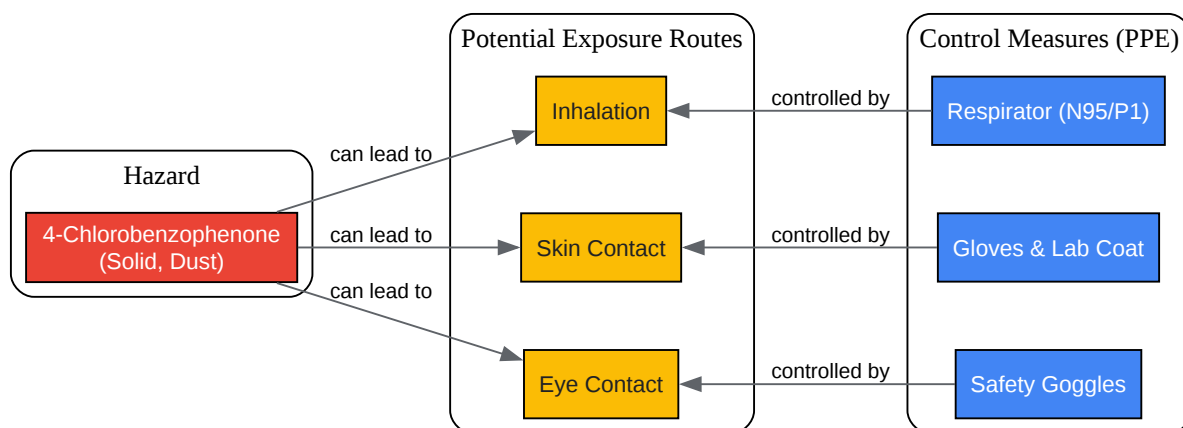
Visual Guides for Safe Handling

To further aid in understanding the necessary safety protocols, the following diagrams illustrate the operational workflow for handling **4-Chlorobenzophenone** and the logical relationship between hazards and control measures.



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Caption: Workflow for safely handling **4-Chlorobenzophenone**.



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Caption: Relationship between hazards and control measures.

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